

# 4-Chlorobenzoylacetonitrile CAS number and properties

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## Compound of Interest

Compound Name: 4-Chlorobenzoylacetonitrile

Cat. No.: B015066

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An In-depth Technical Guide to **4-Chlorobenzoylacetonitrile**

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 4640-66-8

This technical guide provides a comprehensive overview of **4-Chlorobenzoylacetonitrile**, a key chemical intermediate. The document details its chemical and physical properties, safety information, and potential applications, with a focus on its relevance to researchers in organic synthesis and drug discovery.

## Chemical and Physical Properties

**4-Chlorobenzoylacetonitrile** is a solid compound with the chemical formula  $C_9H_6ClNO$ .<sup>[1]</sup> Its molecular weight is 179.60 g/mol.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>6</sub> ClNO	[1]
Molecular Weight	179.60 g/mol	[1]
Appearance	Solid	
Melting Point	129-133 °C	[1]
InChI	1S/C9H6ClNO/c10-8-3-1-7(2-4-8)9(12)5-6-11/h1-4H,5H2	[1]
SMILES	<chem>Clc1ccc(cc1)C(=O)CC#N</chem>	[1]

## Safety Information

**4-Chlorobenzoylacetoneitrile** is classified as a warning-level hazard. It is known to cause skin and serious eye irritation and may cause respiratory irritation.[1][2]

Hazard Statement	Code
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Precautionary Statements: P261, P264, P271, P280, P302+P352, P305+P351+P338[1]

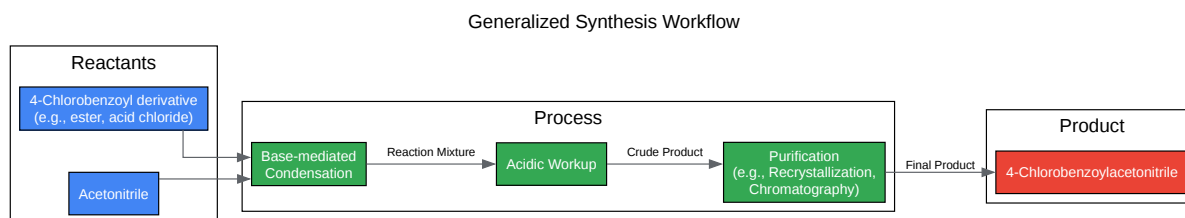
## Applications in Synthesis

**4-Chlorobenzoylacetoneitrile** serves as a valuable building block in organic synthesis. While specific applications in drug development are not extensively documented in publicly available literature, its bifunctional nature, possessing both a nitrile and a ketone group attached to a chlorophenyl ring, suggests its utility as a precursor for a variety of more complex molecules. Chlorinated organic compounds are of significant interest in medicinal chemistry, with over 250 FDA-approved drugs containing chlorine.[3] The presence of the chlorine atom can influence the pharmacokinetic and pharmacodynamic properties of a molecule.[3]

## Generalized Synthesis Approach

A specific, detailed experimental protocol for the synthesis of **4-Chlorobenzoylacetonitrile** is not readily available in the reviewed literature. However, a plausible synthetic route can be inferred from procedures for structurally similar compounds. A common method for the synthesis of  $\beta$ -ketonitriles involves the acylation of a nitrile. For instance, the synthesis of related compounds often employs a Claisen condensation-type reaction.

The following diagram illustrates a generalized workflow for such a synthesis.



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Caption: Generalized workflow for the synthesis of **4-Chlorobenzoylacetonitrile**.

## Biological Activity and Signaling Pathways

Based on the available literature, there is no specific information detailing the biological activity or the involvement of **4-Chlorobenzoylacetonitrile** in any signaling pathways. Further research would be required to elucidate any potential pharmacological effects or mechanisms of action.

## Conclusion

**4-Chlorobenzoylacetonitrile** is a chemical intermediate with well-defined physical and chemical properties. Its structural features make it a potentially useful starting material for the

synthesis of more complex molecules, particularly in the context of drug discovery where chlorinated compounds have shown significant therapeutic value. While detailed biological studies and specific synthesis protocols are not widely reported, the foundational information provided in this guide serves as a valuable resource for researchers and scientists in the field.

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## References

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- 2. 4-Chlorobenzoylacetone | C<sub>9</sub>H<sub>6</sub>ClNO | CID 138308 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
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